

A Comprehensive Technical Guide to Propanamide, 3,3'-dithiobis[n-methyl-]

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Compound of Interest

Compound Name: Propanamide, 3,3'-dithiobis[n-methyl-]

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This technical guide provides an in-depth overview of **Propanamide, 3,3'-dithiobis[n-methyl-]**, a disulfide-containing amide that serves as a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the fields of drug development and chemical manufacturing.

Chemical and Physical Properties

Propanamide, 3,3'-dithiobis[n-methyl-] is a symmetrical disulfide compound. Its structure and properties have been characterized through various analytical techniques. The quantitative data for this compound are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ N ₂ O ₂ S ₂	[1] [2] [3] [4] [5]
Molecular Weight	236.36 g/mol (also reported as 236.4 g/mol)	[1] [2] [3] [4]
IUPAC Name	3,3'-Disulfanediylbis(N-methylpropanamide)	[2]
CAS Number	999-72-4	[1] [4] [5]
Appearance	White fine powder	[6]
Melting Point	111-112 °C	[4]
Boiling Point	510.7 °C at 760 mmHg	[4]
Density	1.179 g/cm ³	[4] [5]
Flash Point	262.6 °C	[4]
Refractive Index	1.534	[4]
Exact Mass	236.06532010 Da	[1] [4]
Topological Polar Surface Area	109 Å ²	[1] [4]

Synthesis and Experimental Protocols

Propanamide, 3,3'-dithiobis[n-methyl-] is primarily synthesized through the amidation of a 3,3'-dithiopropionic acid derivative with methylamine. A common method involves the reaction of 3,3'-dithiopropionic acid alkyl ester with an alkylamine in a polar solvent.[\[7\]](#)

Experimental Protocol: Synthesis of N,N'-dimethyl-3,3'-dithiodipropionamide[\[7\]](#)

This protocol is based on methods described for the preparation of N,N'-dialkyl-3,3'-dithiodipropionamides.

- Materials:
 - 3,3'-dithiopropionic acid alkyl ester (e.g., methyl ester)

- Alkylamine (e.g., methylamine)
- Polar solvent (e.g., methanol, ethanol)
- Procedure:
 - In a reaction vessel, dissolve the 3,3'-dithiopropionic acid alkyl ester in a suitable polar solvent.
 - Cool the solution to a temperature between 0 and 50 °C.
 - Slowly add the alkylamine to the reaction mixture while maintaining the temperature.
 - Allow the reaction to proceed for a set duration until completion, which can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
 - Upon completion, the product, N,N'-dialkyl-3,3'-dithiodipropionamide, may precipitate out of the solution. If so, it can be collected by filtration.
 - The collected solid is then dried, for instance, under vacuum, to yield the final product.
 - Further purification can be achieved through recrystallization from an appropriate solvent if necessary.^[7]

A patent also describes a method for preparing a related compound, N,N-di-n-octyl-3,3-dithiodipropanamide, through an acylation reaction of 3,3-dithiodimethyl malonate and n-octylamine in the presence of a Lewis acid catalyst.^[8]

Applications and Biological Relevance

The primary application of **Propanamide, 3,3'-dithiobis[n-methyl-]** is as a chemical intermediate. It is notably used in the preparation of amino-substituted isothiazole derivatives.^[4] Isothiazolinones are a class of compounds known for their broad-spectrum antimicrobial activity against bacteria, yeast, and molds.^[8]

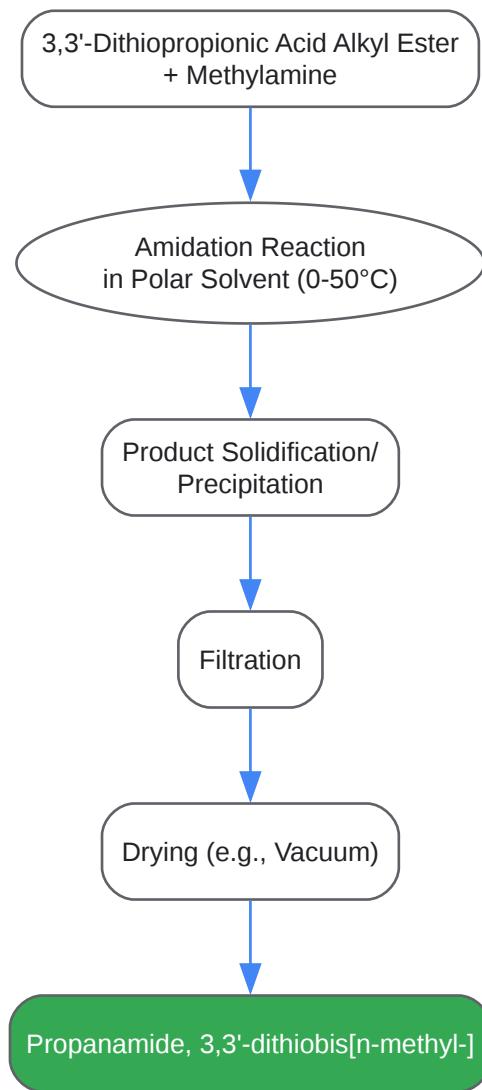
Currently, there is no publicly available information to suggest that **Propanamide, 3,3'-dithiobis[n-methyl-]** is directly involved in any specific biological signaling pathways. Its

significance lies in its role as a building block for other biologically active molecules.

Visualizations

Diagram of the Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Propanamide, 3,3'-dithiobis[n-methyl-]**.



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Caption: A generalized workflow for the synthesis of **Propanamide, 3,3'-dithiobis[n-methyl-]**.

Safety and Hazards

According to aggregated GHS information, this chemical does not meet the criteria for GHS hazard classification.^[1] It is reported as not meeting GHS hazard criteria by multiple companies in their notifications to the ECHA C&L Inventory.^[1] However, as with any chemical, appropriate laboratory safety precautions should be taken, including the use of personal protective equipment.

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